

# Alloxydim sodium chemical structure and properties

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## Compound of Interest

Compound Name: *Alloxydim sodium*

Cat. No.: *B3031609*

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## An In-depth Technical Guide to **Alloxydim Sodium**

Issued for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Alloxydim sodium**, a post-emergence herbicide. It covers its chemical structure, physicochemical properties, mechanism of action, and relevant experimental methodologies.

## Chemical Identification and Structure

**Alloxydim sodium** is the sodium salt of Alloxydim.[1] It belongs to the cyclohexanedione oxime group of herbicides.[2] Developed by Nippon Soda in 1976, it is a selective, systemic herbicide used to control grass weeds in various broad-leaved crops.[3][4] The compound is absorbed primarily through the leaves and acts on the active meristematic tissues of grasses.[4]

- IUPAC Name: sodium (4RS)-2-[(E)-1-(allyloxyimino)butyl]-4-(methoxycarbonyl)-5,5-dimethyl-3-oxocyclohex-1-en-1-olate[2]
- CAS Registry Number: 55635-13-7[2]
- Alternative CAS RN: 66003-55-2[2]
- Molecular Formula: C<sub>17</sub>H<sub>24</sub>NNaO<sub>5</sub>[2]

- Synonyms: NP-48, Kusagard, Fervin, Clout, Tritex[2]

Below is a diagram representing the chemical structure of **Alloxydim sodium**, highlighting its key functional groups.

Diagram 1: Chemical structure of **Alloxydim sodium**.

## Physicochemical Properties

**Alloxydim sodium** is a colorless, crystalline solid that is hygroscopic and highly soluble in water.[3][5] A summary of its key physicochemical properties is presented in the table below.

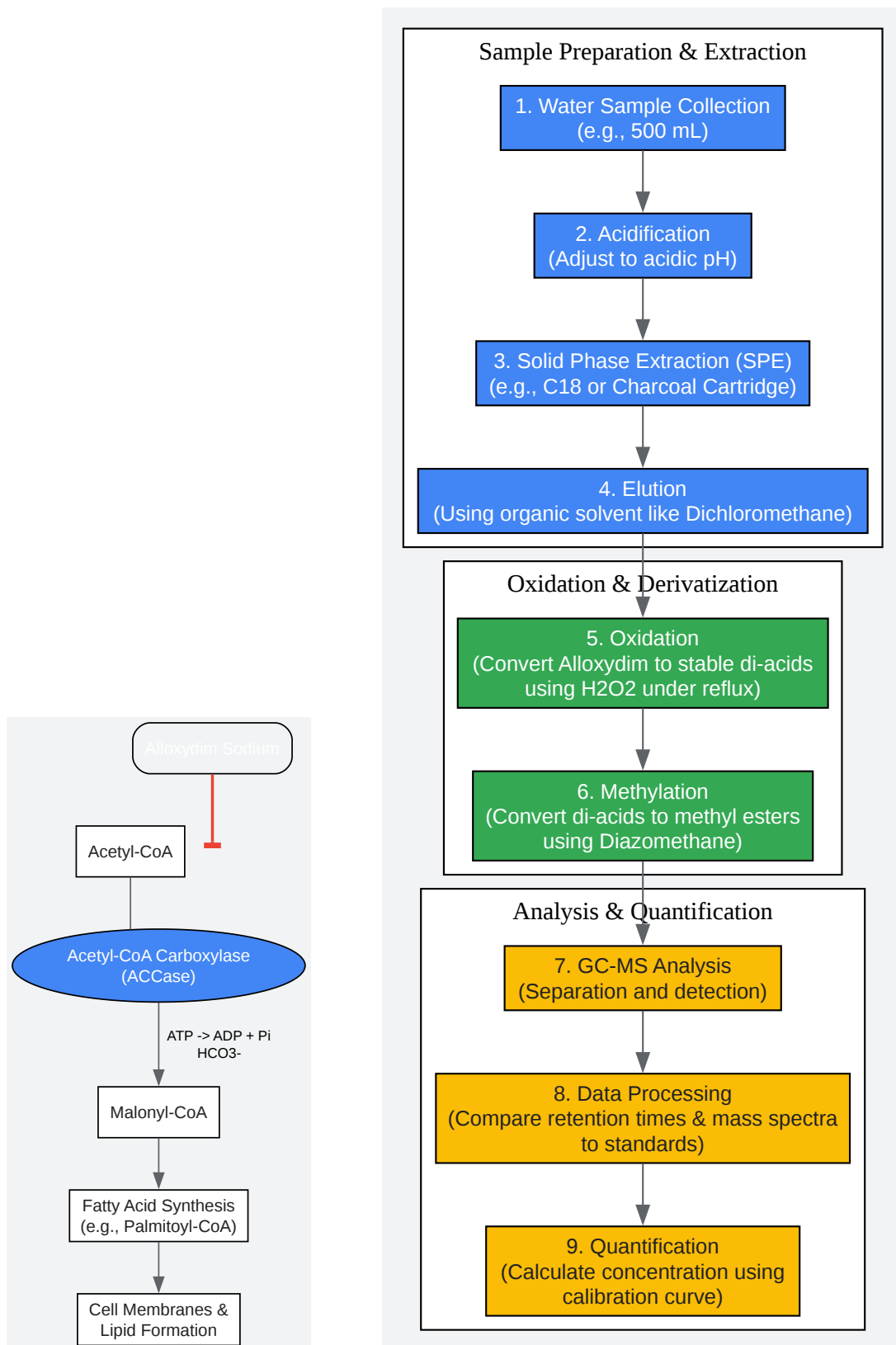
Property	Value	Reference(s)
Molecular Weight	345.37 g/mol	[6]
Physical State	Colorless crystals	[5]
Melting Point	188 - 193 °C	[6]
Water Solubility	2,000,000 mg/L (at 20°C, pH 7)	[5]
Flash Point	>100 °C	[6]
LogP (Octanol-Water Partition Coefficient)	2.945	[2]
Storage Conditions	0-6°C, Hygroscopic, under inert atmosphere	[6][7]

## Mechanism of Action

**Alloxydim sodium** is classified as a Group 1 (WSSA) or Group A (HRAC) herbicide.[3] Its herbicidal activity stems from the inhibition of the enzyme Acetyl-CoA carboxylase (ACCase).[2] [3] ACCase is a critical enzyme that catalyzes the first committed step in the biosynthesis of fatty acids: the conversion of acetyl-CoA to malonyl-CoA.[8]

By inhibiting ACCase, **Alloxydim sodium** disrupts the production of fatty acids, which are essential components for building cell membranes and for lipid formation.[2] This disruption

ultimately halts plant growth and leads to the death of susceptible grass species.



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